

Summary of Phase Effects on Methyl Linoleate Oxidation

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Compound Focus: Methyl linoleate

CAS No.: 112-63-0

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System / Condition	Key Finding	Quantitative Data / Conditions	Citation
Bulk Phase (Depth/Amount)	Oxidation rate decreases with increasing sample depth due to oxygen diffusion limitation.	Negligible oxidation at depths >5 mm; Induction period >8 h for 1-5 mm depths at 65°C.	[1]
Bulk Phase (Oxygen Pressure)	Oxidation rate is sensitive to oxygen partial pressure.	Saturation constant for O ₂ estimated at 1.23 kPa (65°C).	[1]
Aqueous Micelles (Surfactant Type)	Oxidation rate depends on the electric charge of the micelle surface.	Faster oxidation in SDS (anionic) micelles than in TTAB (cationic) or Tween 20 micelles.	[2] [3]
Aqueous Micelles (pH)	Higher pH accelerates oxidation in micellar systems.	Greater oxidation rates at pH 6.8 compared to pH 3.0 .	[3]
High-Temperature Oxidation	Low-oxygen high-temperature oxidation produces CO ₂ at a lower temperature than pyrolysis.	CO ₂ precipitation peak in oxidation was ~80°C lower than in pyrolysis. Main gaseous products: CO ₂ , CH ₄ , CO, C ₂ H ₄ , H ₂ O.	[4]

System / Condition	Key Finding	Quantitative Data / Conditions	Citation
Metal-Induced Oxidation	Copper and iron initiate oxidation by decomposing hydroperoxides into radical species.	Rate proportional to $[Cu^{2+}]^{0.5}$ and $[hydroperoxide]^{0.5}$. Confirmed formation of alkoxy radicals.	[2]

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a summary of the key methodologies used in the cited studies.

Oxidation in Bulk Phase with Variable Depth and Oxygen Pressure

This protocol is used to study the effects of oxygen diffusion and availability [1].

- **Materials: Methyl linoleate** (>95% purity), flat-bottomed glass cups (1.5 cm inner diameter).
- **Procedure:**
 - **Depth Variation:** Add different amounts of **methyl linoleate** (0.147 g to 2.94 g) to cups to achieve depths from 1 mm to 20 mm.
 - **Oxidation:** Place samples in an air-flowing container (15 mL/min, 0% relative humidity) at 65°C.
 - **Small Volume Study:** For very small amounts (1-10 μ L), dissolve **methyl linoleate** in n-hexane, add to cups, and evaporate the solvent before oxidation.
 - **Oxygen Pressure:** For 2 μ L samples, conduct oxidation in sealed bottles with nitrogen-air mixed gas (O_2 partial pressure from **0.2 to 10 kPa**) at 65°C.
- **Analysis:**
 - **Weight Gain:** Periodically weigh samples to track oxygen uptake.
 - **Gas Chromatography (GC):** Use a DB-1ht column with flame ionization detector to quantify unoxidized **methyl linoleate**, using methyl myristate in n-hexane as an internal standard.

Oxidation in Aqueous Micellar Systems

This method examines oxidation in dispersed systems relevant to biological and food sciences [2] [3].

- **Materials:** **Methyl linoleate**, surfactants (SDS for anionic, TTAB for cationic, Tween 20).
- **Procedure:**
 - **Micelle Preparation:** Prepare **methyl linoleate** micelles in aqueous dispersions using different surfactants.
 - **Induction:** Initiate oxidation using metal ions (copper or iron) that decompose pre-existing or added hydroperoxides.
 - **Variable Control:** Perform experiments at different pH levels (e.g., 3.0 and 6.8) and with added antioxidants like Vitamin E (VE) and Vitamin C (VC).
- **Analysis:**
 - Monitor formation of **Conjugated Diene Hydroperoxides (CDHP)** and **Malondialdehyde (MDA)** to track oxidation progress.
 - Use spin trapping combined with Electron Paramagnetic Resonance (EPR) to confirm the formation of radical species like alkoxy radicals.

High-Temperature Pyrolysis and Low-Oxygen Oxidation

This approach is key for understanding **methyl linoleate** behavior in biodiesel combustion [4].

- **Materials:** Chromatographic grade **methyl linoleate**.
- **Procedure:**
 - **TG-FTIR-MS Analysis:** Use a coupled Thermogravimetric Analyzer (TG), Fourier Transform Infrared Spectrometer (FTIR), and Mass Spectrometer (MS).
 - Heat the sample to analyze weight loss and gaseous products under inert (pyrolysis) and low-oxygen (oxidation) atmospheres.
- **Analysis:**
 - **FTIR & MS:** Identify and quantify gaseous products (e.g., CO₂, CH₄, CO, C₂H₄, H₂O) and their functional groups.
 - **ReaxFF MD Simulation:** Perform molecular dynamics simulations using the ReaxFF reaction force field to study the initial reaction pathways and product evolution, validated with Density Functional Theory (DFT) calculations of bond energies.

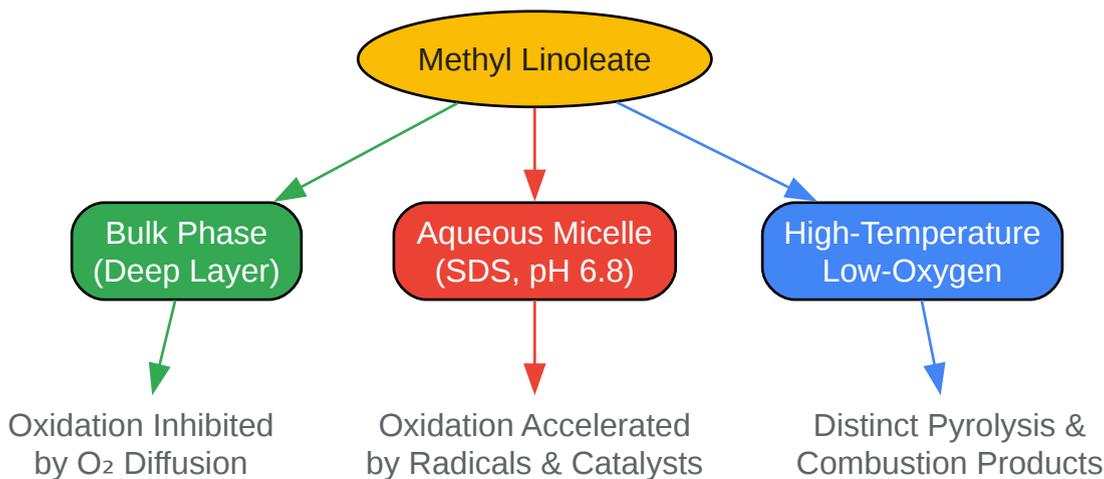
Key Mechanistic Insights

The experimental data reveals that the phase and environment dictate the oxidation mechanism:

- **Bulk Phase:** The primary limiting factor is the **diffusion of oxygen** from the air-liquid interface into the sample. In thick layers, oxygen is consumed near the surface, leaving the core unoxidized [1].

- **Aqueous Micelles:** The process is governed by the **surface properties of the micelle**. The electric charge influences how metal catalysts and radical species interact with the **methyl linoleate** substrate, thereby affecting the initiation rate [2].
- **High-Temperature Combustion:** The presence and location of **two double bonds** in **methyl linoleate** lead to distinct high-temperature reaction pathways, resulting in a different distribution of gaseous products compared to pyrolysis [4].

The relationships between these experimental conditions and their impacts can be visualized in the following workflow:



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*Experimental workflow showing how different conditions lead to distinct oxidation outcomes for **methyl linoleate**.*

Conclusion for Research and Development

The oxidation of **methyl linoleate** is not an intrinsic property but is highly dependent on its physical environment. Key factors to control its stability include:

- **Minimizing oxygen diffusion paths** in bulk storage.
- **Carefully selecting surfactants and controlling pH** in formulated dispersions.
- **Understanding high-temperature pathways** for efficient fuel combustion and stability.

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References

1. Kinetics of Oxidation of Different Depths of Methyl Linoleate ... [jstage.jst.go.jp]
2. Oxidation of methyl linoleate in aqueous dispersions ... [pubmed.ncbi.nlm.nih.gov]
3. Impact of surfactant type, pH and antioxidants on the ... [sciencedirect.com]
4. Molecular dynamics simulation and experimental research ... [sciencedirect.com]

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